

3-methyl-2-oxobutanoic acid sodium salt alternative forms

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Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

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Chemical Identification & Properties

The table below summarizes the core identification and physical property data for **3-methyl-2-oxobutanoic acid sodium salt**.

Property	Details
CAS Registry Number	3715-29-5 [1] [2] [3]
Other Names	α -Ketoisovaleric acid sodium salt; Ketovaline sodium salt; 2-Ketoisovaleric acid sodium salt [1] [2] [4]
Molecular Formula	$C_5H_7NaO_3$ [2] [3] [5]
Molecular Weight	138.10 g/mol [2] [3] [5]
Appearance	White or slightly yellow to beige crystalline powder [2] [3] [4]
Melting Point	220 - 230 °C (with decomposition) [1] [2] [5]
Solubility in Water	Soluble (at least 100 mg/mL, resulting in a clear, colorless solution) [1] [2]

Property	Details
Storage	Store at 0-5°C [2] [5]

Handling, Safety & Troubleshooting

This section addresses common handling and storage issues in the form of FAQs.

Q1: What are the primary safety precautions for handling this compound?

While a full toxicological profile is not completely established, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear gloves, eyeshields, and an N95 respirator [1] [6].
- **General Handling:** Use with adequate ventilation and avoid contact with skin, eyes, and clothing. Avoid ingesting or inhaling the dust [6].
- **First Aid:** If contact occurs, flush eyes or skin with plenty of water for at least 15 minutes. If ingested, give water or milk and seek medical attention immediately [6].

Q2: The chemical has turned yellow or beige. Is it still usable?

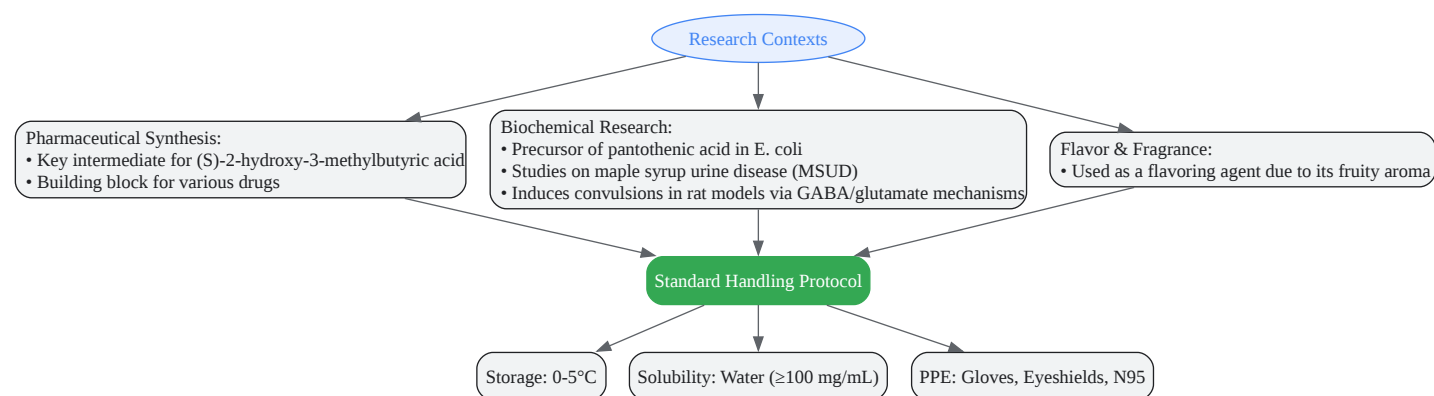
Yes, likely. The compound is described as appearing from white to slightly yellow or beige, which is its normal characteristic and not necessarily an indicator of degradation [2] [3] [4]. However, you should assess its suitability for your specific application, particularly if high purity is critical.

Q3: How should I store this compound, and what are its stability concerns?

- **Storage Conditions:** Store in a tightly closed container in a cool, dry place, ideally at **0-5°C** (refrigerator temperatures) [2] [5] [4].
- **Stability:** The compound is stable under normal temperatures and pressures but decomposes at its melting point [6].
- **Incompatibilities:** Keep away from strong oxidizing agents [6].

Research Applications & Background

The following workflow outlines the primary research contexts and handling protocol for this compound.



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Experimental Design Considerations

- **Purity and Quality:** The available product has an assay purity of **95%** [1] to **98+%** [3]. The required purity level for your experiment is a key factor in selecting a supplier.
- **Biological Activity Note:** Be aware that in vivo studies using rat models have shown that this compound can induce convulsions through GABAergic and glutamatergic mechanisms [5]. This is a critical safety consideration if working with live animals.

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References

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